

Application Note: Preparation of Glycocholic Acid-d4 Stock Solution

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Compound of Interest

Compound Name: Glycocholic acid-d4

Cat. No.: B593818

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation, storage, and handling of a **Glycocholic acid-d4** stock solution for use as an internal standard in quantitative analysis by Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).

Introduction

Glycocholic acid-d4 is the deuterium-labeled form of glycocholic acid, a primary conjugated bile acid. It is commonly used as an internal standard for the accurate quantification of its unlabeled counterpart in biological samples.^{[1][2]} The stability and purity of the stock solution are critical for obtaining reliable and reproducible results in metabolomic and pharmacokinetic studies. This protocol outlines the necessary steps to prepare a concentrated stock solution from a crystalline solid.

Quantitative Data

The physical and chemical properties of **Glycocholic acid-d4** are summarized below. This data is essential for accurate preparation and handling.

Parameter	Value	Source(s)
Molecular Formula	C ₂₆ H ₃₉ D ₄ NO ₆	[3][4]
Formula Weight	469.7 g/mol	[3][4]
CAS Number	1201918-15-1	[3][4]
Appearance	Crystalline solid	[4]
Purity	≥95%	[5]
Isotopic Purity	>99% deuterated forms (d ₁ -d ₄)	[4]
Melting Point	165-168 °C	[6]
Storage (Solid)	-20°C	[1][3]
Stability (Solid)	≥ 4 years	[3]

Solubility Data:

Solvent	Solubility	Source(s)
Dimethylformamide (DMF)	~10 mg/mL	[3][4]
Dimethyl sulfoxide (DMSO)	~10 mg/mL	[3][4]
Ethanol	~1 mg/mL	[3][4]
DMSO:PBS (pH 7.2) (1:4)	~0.2 mg/mL	[3][4]

Stock Solution Storage and Stability:

Storage Temperature	Stability	Source(s)
-20°C	1 month	[7]
-80°C	6 months	[7]

Experimental Protocol: Stock Solution Preparation

This protocol describes the preparation of a 1 mg/mL **Glycocholic acid-d4** stock solution in DMSO.

3.1. Materials and Equipment

- **Glycocholic acid-d4** crystalline solid
- Dimethyl sulfoxide (DMSO), HPLC grade or higher
- Analytical balance (readable to at least 0.01 mg)
- Calibrated micropipettes
- Amber glass vial with a PTFE-lined cap
- Vortex mixer
- (Optional) Sonicator water bath

3.2. Safety Precautions

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Handle **Glycocholic acid-d4** in a well-ventilated area or a fume hood.
- Consult the Safety Data Sheet (SDS) for this compound before use.[\[8\]](#)[\[9\]](#)

3.3. Step-by-Step Procedure

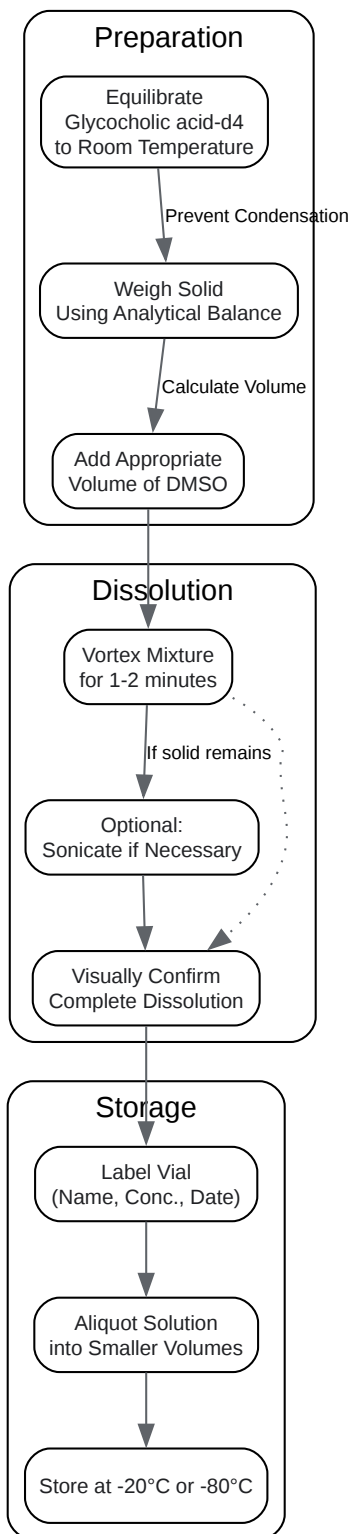
- **Equilibration:** Allow the vial containing the **Glycocholic acid-d4** solid to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **Glycocholic acid-d4** solid using an analytical balance. For example, to prepare 1 mL of a 1 mg/mL solution, weigh 1 mg of the solid.

- **Solvent Addition:** Add the appropriate volume of DMSO to the vial containing the weighed solid. For a 1 mg/mL solution, add 1 mL of DMSO.
- **Dissolution:** Cap the vial securely and vortex the mixture for 1-2 minutes to facilitate dissolution. If the solid does not dissolve completely, sonicate the vial in a water bath for 5-10 minutes at room temperature. Visually inspect the solution to ensure all solid has dissolved.
- **Labeling:** Clearly label the vial with the compound name, concentration, solvent, preparation date, and initials of the preparer.
- **Storage:** Store the prepared stock solution at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[7] It is recommended to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.^[7]

Visualizations

Experimental Workflow Diagram:

Workflow for Glycocholic acid-d4 Stock Solution Preparation



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Caption: Workflow for the preparation of a **Glycocholic acid-d4** stock solution.

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